

# stability and reactivity of 1,4-Bis(diphenylphosphino)butane

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## Compound of Interest

Compound Name: 1,4-Bis(diphenylphosphino)butane

Cat. No.: B1266417

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An In-depth Technical Guide to the Stability and Reactivity of **1,4-Bis(diphenylphosphino)butane** (dppb)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core stability and reactivity characteristics of **1,4-Bis(diphenylphosphino)butane**, a prominent bidentate phosphine ligand in modern chemistry.

## Core Properties and Stability

**1,4-Bis(diphenylphosphino)butane**, commonly abbreviated as dppb, is an organophosphorus compound widely utilized as a chelating ligand in coordination chemistry and homogeneous catalysis.<sup>[1][2]</sup> It is a white, crystalline solid that is soluble in many organic solvents.<sup>[1][3]</sup>

## Physical and Chemical Properties

The fundamental properties of dppb are summarized in the table below, providing a quick reference for laboratory use.

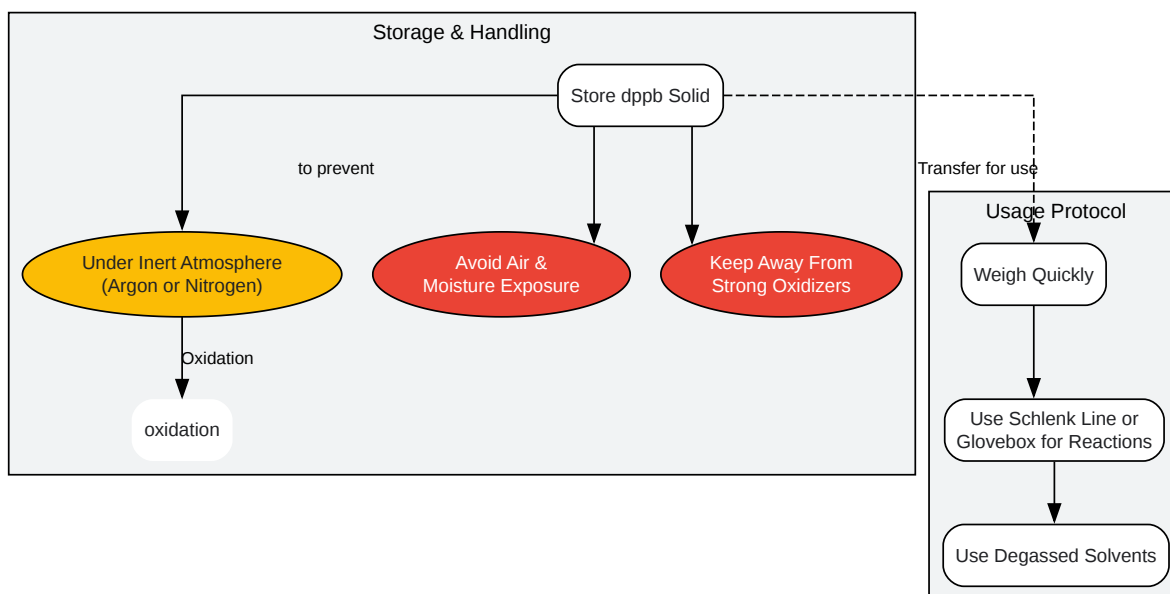
Property	Value	Reference
Chemical Formula	C <sub>28</sub> H <sub>28</sub> P <sub>2</sub>	[4]
Molecular Weight	426.47 g/mol	[1][3]
Appearance	White to off-white solid/crystalline powder	[1][3]
Melting Point	132-136 °C	[1][3]
CAS Number	7688-25-7	[1][3]

## Stability and Handling

Proper handling and storage of dppb are crucial due to its sensitivity to atmospheric conditions.

- **Air and Moisture Sensitivity:** Dppb is air-sensitive and can be oxidized, particularly in solution.[5] This necessitates handling and storage under an inert atmosphere, such as argon or nitrogen, to prevent the formation of phosphine oxides.
- **Thermal Stability:** Dppb is thermally stable up to its melting point. Upon combustion, it may produce hazardous decomposition products, including carbon monoxide, carbon dioxide, and oxides of phosphorus.
- **Incompatible Materials:** Dppb is incompatible with strong oxidizing agents.[6][7][8] Contact with these substances can lead to vigorous reactions and degradation of the ligand.

The logical workflow for handling dppb is outlined in the diagram below, emphasizing the precautions needed to maintain its integrity.



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Caption: Logical workflow for the proper storage and handling of dppb.

## Reactivity and Coordination Chemistry

The utility of dppb stems from its ability to form stable chelate complexes with a variety of transition metals, which are often employed as catalysts.

### Role as a Ligand

Dppb is a classic chelating diphosphine ligand. The two phosphorus atoms donate their lone pairs of electrons to a metal center, forming a stable six-membered ring. This chelation enhances the stability of the resulting metal complex compared to monodentate phosphine ligands.

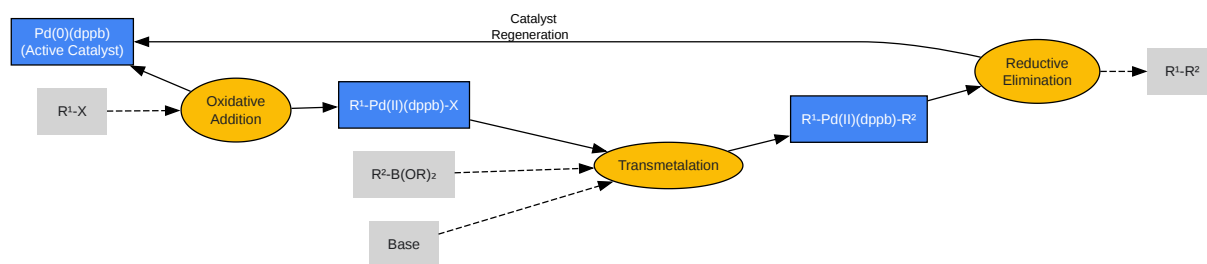
- **Coordination Modes:** While typically acting as a bidentate chelating ligand, dppb can also adopt a monodentate coordination or act as a bridging ligand between two metal centers.[\[9\]](#)[\[10\]](#)
- **Bite Angle:** The natural bite angle of dppb when coordinated to a metal in a bidentate fashion is approximately  $94^\circ$ .[\[9\]](#) This geometric parameter influences the steric and electronic properties of the metal's coordination sphere, which in turn dictates the catalytic activity and selectivity of the complex.

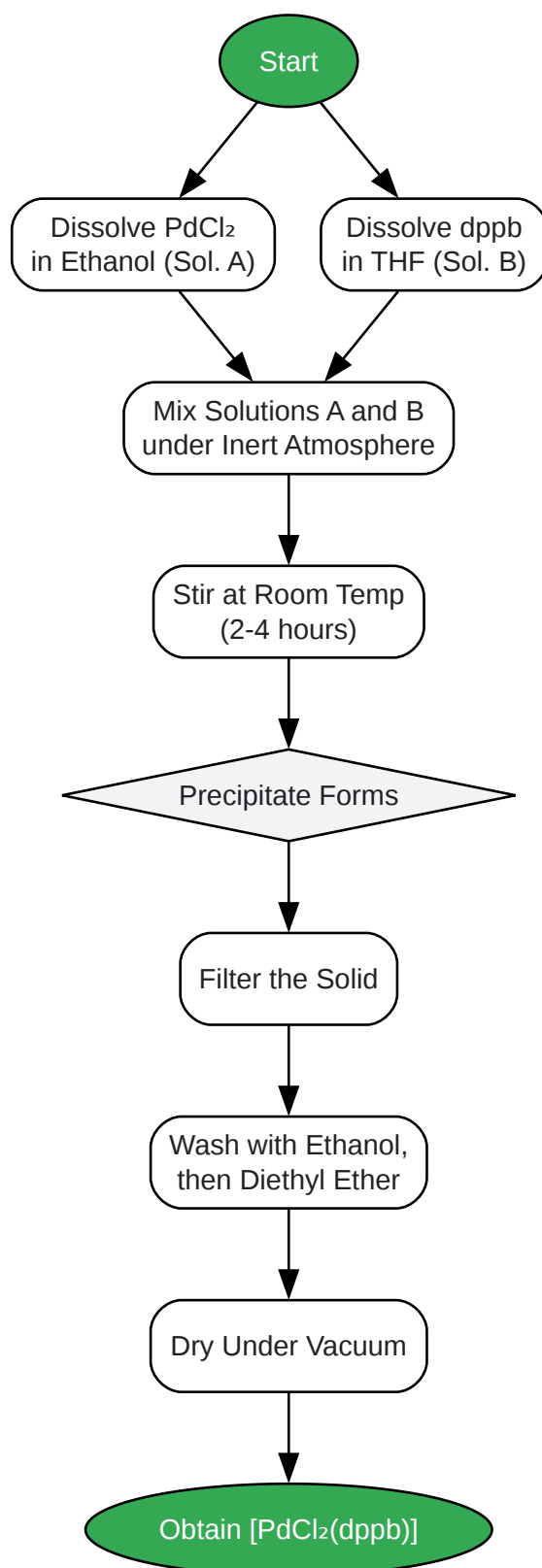
## Catalytic Applications

Dppb-metal complexes are active catalysts for numerous organic transformations, particularly carbon-carbon bond-forming cross-coupling reactions.[\[1\]](#)

- **Palladium-Catalyzed Reactions:** Dppb is frequently used in palladium chemistry.[\[1\]](#) Palladium-dppb complexes are effective catalysts for Suzuki-Miyaura, Heck, Negishi, and Sonogashira coupling reactions.[\[11\]](#)[\[12\]](#)
- **Other Metals:** Besides palladium, dppb is also used to form catalytically active complexes with other transition metals, including rhodium and nickel.[\[1\]](#)[\[13\]](#)

The diagram below illustrates the general catalytic cycle for a Suzuki-Miyaura coupling reaction, highlighting the role of a generic Pd(dppb) catalyst.





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